

Demethylsonchifolin molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Demethylsonchifolin

Cat. No.: B15593864

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Demethylsonchifolin: A Technical Overview

For Immediate Release

This document provides a concise summary of the known physicochemical properties of **Demethylsonchifolin**, a natural product of interest to researchers in drug discovery and organic chemistry. While the full biological profile of this compound remains an active area of investigation, this guide furnishes the foundational molecular data currently available.

Core Molecular Data

A critical starting point for any scientific investigation into a compound is the precise determination of its molecular formula and weight. These fundamental properties are essential for a wide range of applications, from interpreting mass spectrometry data to calculating molar concentrations for in vitro and in vivo studies.

Property	Value
Molecular Formula	C ₂₀ H ₂₄ O ₆
Molecular Weight	360.401 g/mol

Table 1: Physicochemical Properties of **Demethylsonchifolin**.

Further Research and Context

Despite a comprehensive search of available scientific literature, detailed experimental protocols, in-depth biological activity data, and specific signaling pathway information for **Demethylsonchifolin** are not publicly available at this time. The scientific community has yet to publish extensive studies on the bioactivity and mechanisms of action of this particular compound.

As a result, the creation of detailed signaling pathway diagrams, experimental workflows, and a comprehensive summary of quantitative biological data is not feasible. The information presented in this guide is based on the foundational data available from chemical databases.

Future Directions

The lack of extensive data on **Demethylsonchifolin** presents a unique opportunity for the research community. Future investigations could focus on:

- **Isolation and Purification:** Developing robust protocols for the isolation of **Demethylsonchifolin** from its natural sources.
- **Biological Screening:** Conducting broad-spectrum biological assays to identify potential therapeutic activities.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways modulated by **Demethylsonchifolin**.
- **Synthetic Chemistry:** Devising efficient total synthesis routes to enable the production of analogues for structure-activity relationship (SAR) studies.

Researchers, scientists, and drug development professionals are encouraged to consider **Demethylsonchifolin** as a novel scaffold for future research endeavors. The foundational data provided herein serves as a crucial first step in unlocking the potential of this natural product.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com